

# Benzyl but-3-ynylcarbamate molecular weight and formula

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## Compound of Interest

Compound Name: Benzyl but-3-ynylcarbamate

Cat. No.: B136620

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## An In-depth Technical Guide on Benzyl but-3-ynylcarbamate

This guide provides essential physicochemical data for **benzyl but-3-ynylcarbamate**, a compound of interest to researchers, scientists, and professionals in the field of drug development. The information is presented in a clear and structured format to facilitate its use in a laboratory and research context.

## Physicochemical Properties

The fundamental molecular properties of **benzyl but-3-ynylcarbamate** have been determined as follows.

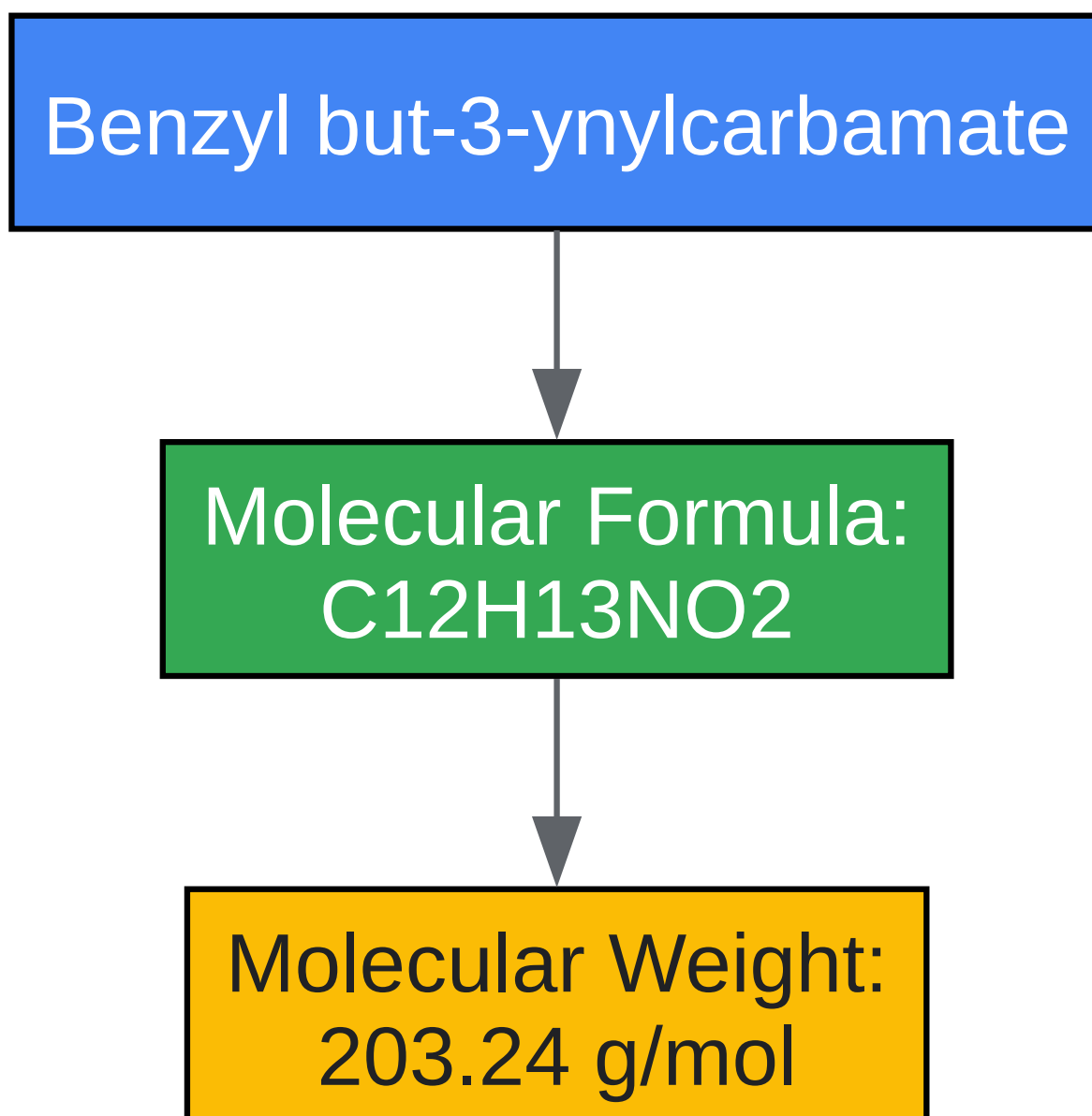
Property	Value
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	203.24 g/mol <a href="#">[1]</a>

Note: The provided data corresponds to the isomer benzyl but-3-yn-2-ylcarbamate, which shares the same molecular formula and weight as **benzyl but-3-ynylcarbamate**[\[1\]](#).

## Logical Relationship of Molecular Properties

The relationship between the compound's name and its core molecular properties can be visualized as a direct hierarchy. The chemical name defines the structure, from which the

molecular formula is derived, and subsequently, the molecular weight is calculated.



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Caption: Hierarchical relationship of **benzyl but-3-ynylcarbamate**'s chemical identity.

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## References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [Benzyl but-3-ynylcarbamate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b136620#benzyl-but-3-ynylcarbamate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b136620#benzyl-but-3-ynylcarbamate-molecular-weight-and-formula)

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